Application Notes and Protocols: 2-Chloro-4-hydroxybenzaldehyde in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Chloro-4-hydroxybenzaldehyde*
CAS No.:	*56962-11-9*
Cat. No.:	*B147074*

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Introduction

2-Chloro-4-hydroxybenzaldehyde is a versatile aromatic aldehyde that serves as a crucial starting material and intermediate in the synthesis of a diverse array of biologically active compounds. Its unique substitution pattern, featuring a chloro group at the 2-position and a hydroxyl group at the 4-position, provides a scaffold for the development of novel therapeutic agents. The presence of these functional groups allows for a variety of chemical modifications, leading to the generation of Schiff bases, chalcones, and other heterocyclic compounds with significant potential in medicinal chemistry. These derivatives have demonstrated a broad spectrum of pharmacological activities, including anticancer, antimicrobial, and enzyme-inhibitory effects. This document provides a comprehensive overview of the applications of **2-Chloro-4-hydroxybenzaldehyde** in medicinal chemistry, including quantitative data on the biological activities of its derivatives, detailed experimental protocols, and visualizations of relevant synthetic pathways and biological mechanisms.

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Data Presentation: Biological Activities of 2-Chloro-4-hydroxybenzaldehyde Derivatives

The following tables summarize the quantitative data on the anticancer, antimicrobial, and enzyme-inhibitory activities of various derivatives synthesized from **2-Chloro-4-hydroxybenzaldehyde**.

Table 1: Anticancer Activity of **2-Chloro-4-hydroxybenzaldehyde** Derivatives

Compound Type	Derivative	Cancer Cell Line	IC50 / GI50 (μM)	Reference
Pyrimidodiazepine	Quinazoline-chalcone derivative	K-562 (Leukemia)	0.622	[1]
Pyrimidodiazepine	Quinazoline-chalcone derivative	RPMI-8226 (Leukemia)	<1.81	[1]
Pyrimidodiazepine	Quinazoline-chalcone derivative	HCT-116 (Colon Cancer)	<1.81	[1]
Pyrimidodiazepine	Quinazoline-chalcone derivative	LOX IMVI (Melanoma)	<1.81	[1]
Pyrimidodiazepine	Quinazoline-chalcone derivative	MCF7 (Breast Cancer)	<1.81	[1]
Thiazole Acetamide	2-chloroacetamide derivative	Jurkat (T-cell leukemia)	Not Specified	[2]
Thiazole Acetamide	2-chloroacetamide derivative	MDA-MB-231 (Breast Cancer)	Not Specified	[2]

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Table 2: Antimicrobial Activity of **2-Chloro-4-hydroxybenzaldehyde** Derivatives

Compound Type	Derivative	Microorganism	MIC (μmol/L)	Reference
Sulfonamide	5-chloro-N-{4-[N-(4,6-dimethylpyrimidin-2-yl)sulfamoyl]phenyl}-2-hydroxybenzamide	Staphylococcus aureus (Methicillin-sensitive)	15.62-31.25	[3]
Sulfonamide	5-chloro-N-{4-[N-(4,6-dimethylpyrimidin-2-yl)sulfamoyl]phenyl}-2-hydroxybenzamide	Staphylococcus aureus (Methicillin-resistant)	15.62-31.25	[3]
Sulfonamide	4-(5-chloro-2-hydroxybenzylideneamino)-N-(thiazol-2-yl)benzenesulfonamide	Mycobacterium kansasii	1-4	[3]

Table 3: Enzyme Inhibition Activity of **2-Chloro-4-hydroxybenzaldehyde** Derivatives

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Compound Type	Target Enzyme	Derivative	IC50 (μM)	Reference
Benzenesulfonamide	STAT3	N-benzylbenzamide derivative	15 ± 1.2	[4]
Niclosamide analogue	STAT3	MQ021	Kd = 155 ± 59	[5]

Experimental Protocols

Synthesis of Schiff Bases from **2-Chloro-4-hydroxybenzaldehyde**

Objective: To synthesize Schiff base derivatives by the condensation reaction of **2-Chloro-4-hydroxybenzaldehyde** with primary amines.

Materials:

- **2-Chloro-4-hydroxybenzaldehyde**
- Appropriate primary amine (e.g., aniline, substituted anilines)
- Ethanol or Methanol
- Glacial acetic acid (catalyst)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

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- Dissolve equimolar amounts of **2-Chloro-4-hydroxybenzaldehyde** and the selected primary amine in a minimal amount of ethanol or methanol in a round-bottom flask.
- Add a few drops of glacial acetic acid to the mixture to catalyze the reaction.
- Attach a reflux condenser and heat the mixture to reflux with constant stirring for 2-4 hours.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature.
- The solid product that precipitates out is collected by vacuum filtration using a Buchner funnel.
- Wash the solid product with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol, methanol) to obtain the pure Schiff base.
- Dry the purified product in a desiccator.
- Characterize the synthesized Schiff base using appropriate analytical techniques such as FT-IR, ^{1}H-NMR, and Mass Spectrometry.

Synthesis of Chalcones from **2-Chloro-4-hydroxybenzaldehyde**

Objective: To synthesize chalcone derivatives via the Claisen-Schmidt condensation of **2-Chloro-4-hydroxybenzaldehyde** with an appropriate acetophenone.

Materials:

- **2-Chloro-4-hydroxybenzaldehyde**
- Appropriate acetophenone (e.g., acetophenone, 4'-methoxyacetophenone)
- Ethanol

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- Aqueous solution of a strong base (e.g., 40% KOH or NaOH)
- Stirring apparatus
- Beakers, flasks, and other standard laboratory glassware
- Ice bath
- Buchner funnel and filter paper

Procedure:

- Dissolve **2-Chloro-4-hydroxybenzaldehyde** (1 equivalent) and the chosen acetophenone (1 equivalent) in ethanol in a flask.
- Cool the flask in an ice bath.
- Slowly add an aqueous solution of a strong base (e.g., 40% KOH) dropwise to the stirred mixture.
- Continue stirring the reaction mixture at room temperature for 24 hours.
- Monitor the reaction progress using TLC.
- Once the reaction is complete, pour the reaction mixture into crushed ice and acidify with dilute HCl.
- The precipitated solid is collected by filtration, washed thoroughly with water until the washings are neutral to litmus paper.
- Dry the crude product and recrystallize from a suitable solvent like ethanol to obtain the pure chalcone.
- Characterize the synthesized chalcone by its melting point and spectral data (FT-IR, ^{1}H-NMR, and Mass Spectrometry).

In Vitro Anticancer Activity Assay (MTT Assay)

Objective: To determine the cytotoxic effect of synthesized compounds on cancer cell lines.

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Materials:

- Synthesized compounds
- Human cancer cell lines (e.g., MCF-7, HCT-116)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well microtiter plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- Incubator (37°C, 5% CO_2)
- Microplate reader

Procedure:

- Seed the cancer cells in 96-well plates at a density of 5 x 10^3 to 1 x 10^4 cells per well and incubate for 24 hours to allow for cell attachment.
- Prepare stock solutions of the test compounds in DMSO and dilute them with the culture medium to obtain various concentrations.
- After 24 hours, replace the medium with fresh medium containing different concentrations of the test compounds and incubate for another 48-72 hours. A control group with DMSO alone should be included.
- After the incubation period, add MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- The percentage of cell viability is calculated, and the IC50 value (the concentration of the compound that inhibits 50% of cell growth) is determined by plotting a dose-response curve.

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Antimicrobial Susceptibility Testing (Broth Microdilution Method)

Objective: To determine the Minimum Inhibitory Concentration (MIC) of the synthesized compounds against various microorganisms.

Materials:

- Synthesized compounds
- Bacterial or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates
- Spectrophotometer or microplate reader
- Incubator

Procedure:

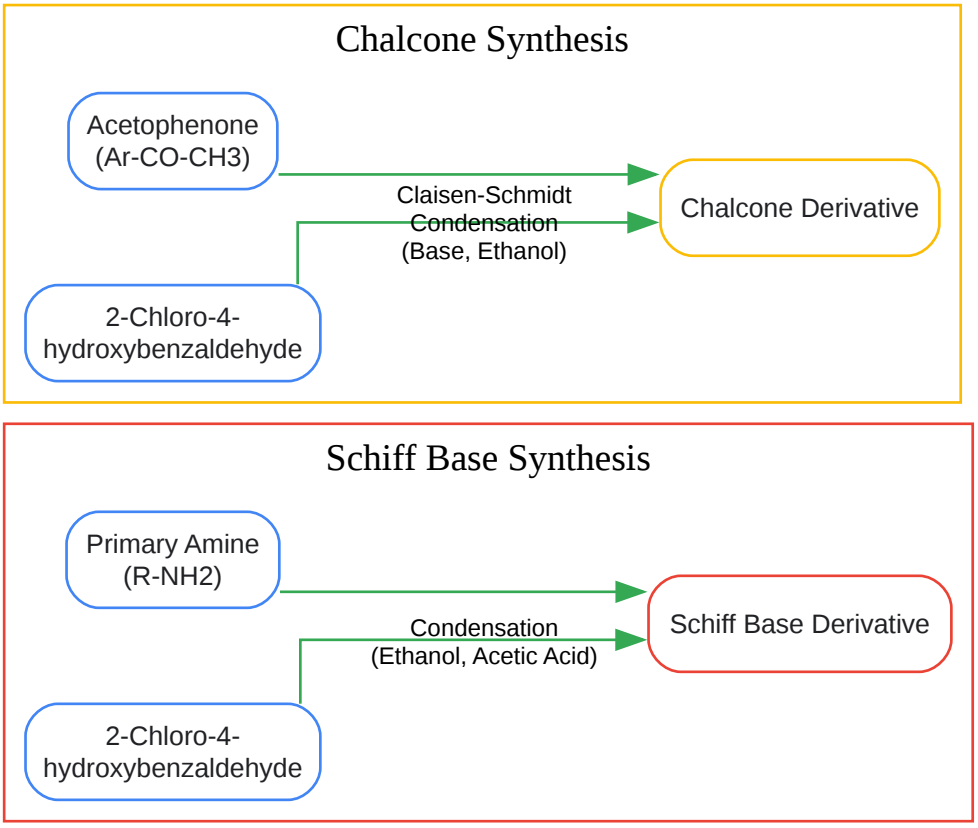
- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the compound in the broth medium in a 96-well plate.
- Prepare a standardized inoculum of the microorganism (e.g., 0.5 McFarland standard).
- Add the microbial inoculum to each well of the 96-well plate.
- Include a positive control (microorganism without the compound) and a negative control (broth only).
- Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria, 30°C for fungi) for 18-24 hours.
- The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism. This can be assessed visually or by measuring the

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optical density using a microplate reader.

Visualizations

Synthetic Workflows

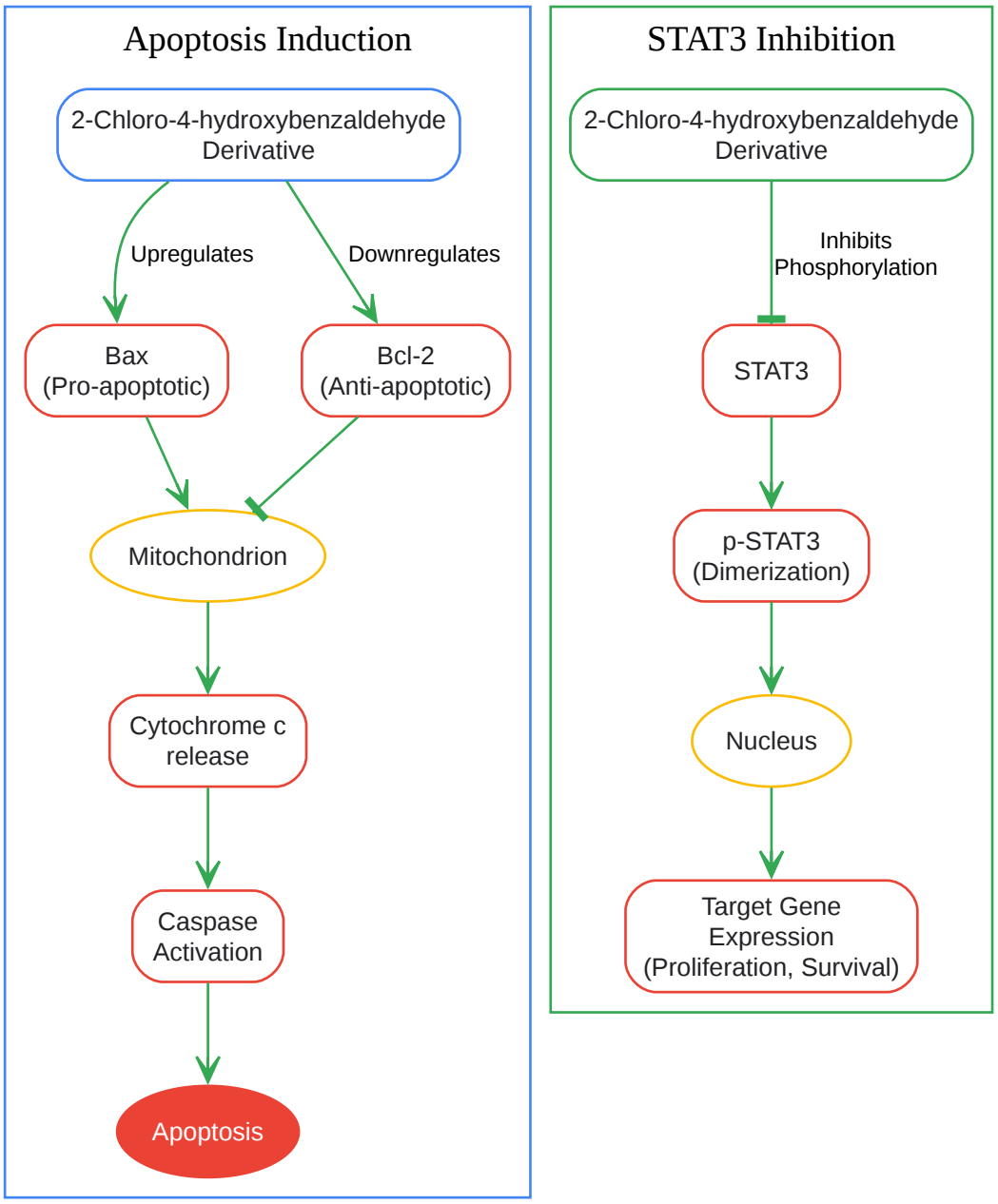


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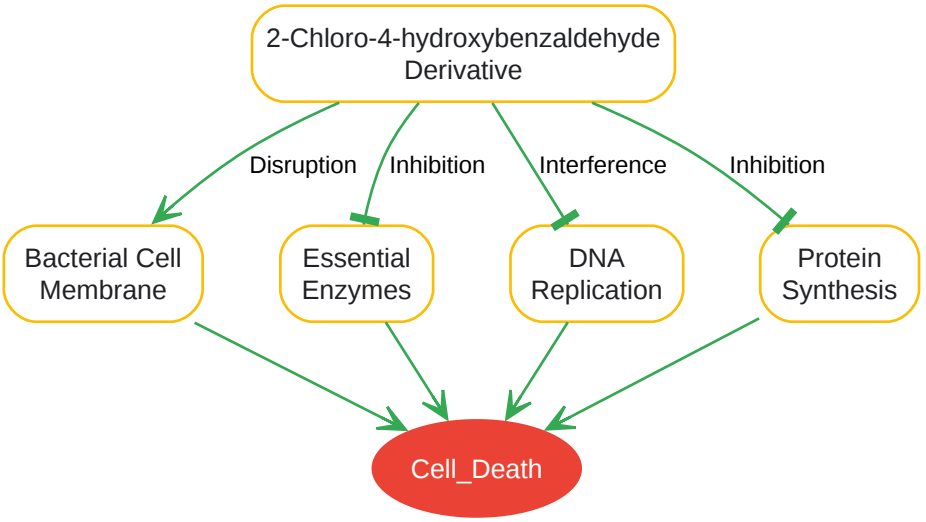
Caption: General synthetic routes for Schiff bases and chalcones from **2-Chloro-4-hydroxybenzaldehyde**.

Potential Anticancer Signaling Pathways

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References

- 1. Chalcone Derivatives: Role in Anticancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antibacterial activity of 2-hydroxy-4-methoxybenzaldehyde and its possible mechanism against Staphylococcus aureus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antimicrobial activity of sulfonamides containing 5-chloro-2-hydroxybenzaldehyde and 5-chloro-2-hydroxybenzoic acid scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Development of new N-Arylbenzamides as STAT3 Dimerization Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemrxiv.org [chemrxiv.org]
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